

Spectroscopic Validation & Performance Guide: -Benzyl-Phe-OMe·HCl

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Compound of Interest

Compound Name: *Bzl-phe-ome hcl*

CAS No.: 7703-09-5

Cat. No.: B613218

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Content Type: Publish Comparison Guide Audience: Researchers, Process Chemists, and Analytical Scientists Subject:

-Benzyl-L-Phenylalanine Methyl Ester Hydrochloride (Bzl-Phe-OMe·HCl)

Executive Summary: The Structural Mandate

In the synthesis of peptidomimetics and chiral intermediates,

-Benzyl-L-Phenylalanine Methyl Ester Hydrochloride (Bzl-Phe-OMe·HCl) serves as a critical building block. However, its structural similarity to other protected forms—specifically Z-Phe-OMe (

-Benzyloxycarbonyl) and H-Phe-OBzl (Benzyl ester)—creates a high risk for material misidentification in supply chains.

This guide provides a definitive spectroscopic validation protocol to distinguish Bzl-Phe-OMe·HCl from its analogs. Unlike standard certificates of analysis (CoA), this protocol relies on first-principles structural diagnosis, focusing on the unique magnetic environment of the

-benzyl methylene group compared to carbamate or ester linkages.

Chemical Identity & Alternatives Comparison

Before validation, one must understand the competitive landscape of Phenylalanine derivatives. The "Bzl" notation is often ambiguous; ensuring you have the

-alkylated species rather than the Carbamate (Z) or Ester (OBzl) is paramount for reaction success.

Table 1: Structural & Functional Comparison

Feature	Target: Bzl-Phe-OMe·HCl	Alternative A: Z-Phe-OMe	Alternative B: H-Phe-OBzl·HCl
Full Name	-Benzyl-L-Phe Methyl Ester HCl	-Benzyloxycarbonyl-L-Phe Methyl Ester	L-Phe Benzyl Ester HCl
Linkage Type	Amine (-Alkyl)	Carbamate	Ester
Protecting Group	Benzyl on Nitrogen	Carbobenzoxy on Nitrogen	Benzyl on Oxygen (C-term)
Removal Method	Hydrogenolysis (Pd/C)	Hydrogenolysis (Pd/C) or HBr/AcOH	Hydrogenolysis or Saponification
Basicity	Secondary Amine (Basic)	Non-basic (Amide-like)	Primary Amine (Basic)
Key Risk	-Alkylation is irreversible under mild acid	"Z" group is acid-labile (HBr)	Ester hydrolysis risk

Spectroscopic Validation Protocol

This section details the self-validating system to confirm the identity of Bzl-Phe-OMe·HCl. The core logic relies on distinguishing the

-Benzyl methylene protons from the

-Benzyl methylene protons of the Z-group.

A. Nuclear Magnetic Resonance (¹H NMR) Diagnosis

The "Fingerprint Region" for this validation is 3.5 ppm – 5.2 ppm.

- Hypothesis: If the compound is Bzl-Phe-OMe, the benzylic protons (

-CH

-Ph) will appear upfield (shielded) relative to the Z-group analogs due to the lack of the electronegative oxygen atom.

- Solvent: DMSO-

or CDCl₃

(DMSO is preferred for salt solubility).

Table 2: Diagnostic

¹H NMR Shifts (in DMSO-

)

Proton Moiety	Bzl-Phe-OMe·HCl (Target)	Z-Phe-OMe (Impurity/Alt)	Shift Difference ()
Methyl Ester (-OCH)	3.60 – 3.70 (s)	3.60 – 3.65 (s)	Negligible
Benzyl Methylene (-CH -Ph)	3.80 – 4.10 (m/AB)	5.00 – 5.15 (s)	> 1.0 ppm (CRITICAL)
-Proton (CH)	3.50 – 3.80	4.30 – 4.50	~0.7 ppm
Amine/Amide Proton	Broad singlet (NH)	Doublet (NH-CO)	Distinct coupling

“

Expert Insight: The Z-group methylene appears as a sharp singlet (or AB quartet) downfield at ~5.1 ppm due to the deshielding effect of the carbamate oxygen. The

-Benzyl methylene in your target will be significantly upfield (~4.0 ppm). If you see a peak at 5.1 ppm, you have the wrong chemical.

B. Infrared Spectroscopy (FT-IR)

- Target (Bzl-Phe-OMe): Shows a single carbonyl stretch (Ester) at ~1735–1750 cm⁻¹.
- Alternative (Z-Phe-OMe): Shows two carbonyl stretches (Ester + Carbamate) or a broadened/split peak. The Carbamate C=O typically appears ~1680–1700 cm⁻¹.

Experimental Workflow: Purity & Stability

To ensure the material performs in sensitive peptide coupling or modification reactions, follow this validation workflow.

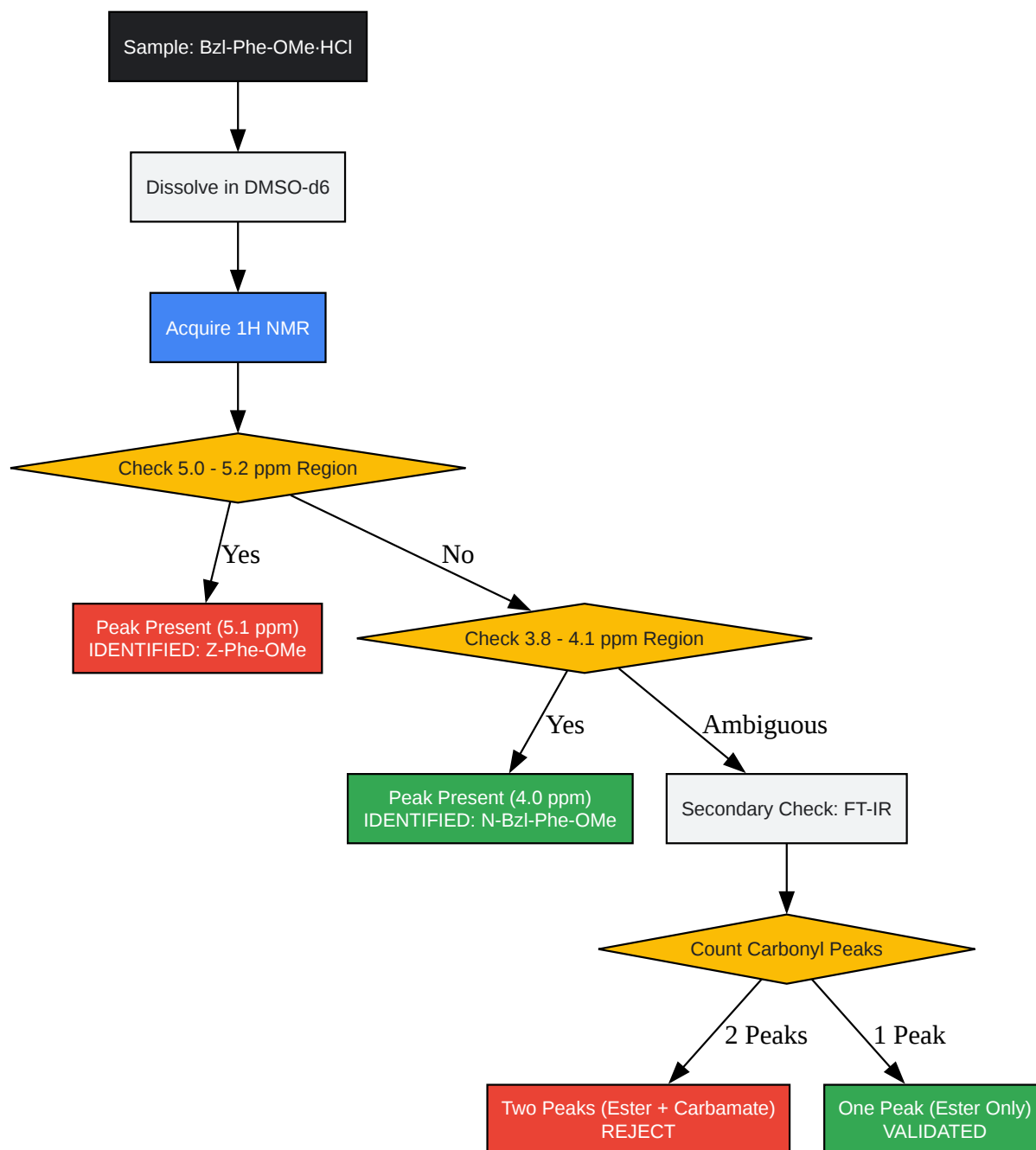
Protocol: Hydrolytic Stability Stress Test

Objective: Determine if the methyl ester is prone to premature hydrolysis.

- Preparation: Dissolve 10 mg of Bzl-Phe-OMe·HCl in 0.6 mL of DMSO-containing 10% D₂O.
- Baseline Scan: Acquire ¹H NMR at T=0.
- Stress: Add 1 eq. of NaHCO₃ (simulating basic workup conditions).
- Monitoring: Acquire spectra at 1h, 4h, and 24h.
- Pass Criteria: Methyl ester singlet (3.6) integration decreases by < 5% over 4 hours.
 - Note:
 - Benzyl derivatives are sterically bulkier than free amines, often offering slight protection against diketopiperazine formation compared to H-Phe-OMe.

Decision Logic & Visualization

The following diagram illustrates the logical pathway to validate the material based on the spectroscopic data described above.



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Caption: Decision tree for distinguishing N-Benzyl-Phe-OMe from Z-Phe-OMe using NMR and IR markers.

References

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